

C19H26CIN7O cross-reactivity and selectivity profiling

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Compound of Interest

Compound Name: C19H26CIN7O

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C19H26CIN7O (Aminopurvalanol A) Selectivity Profiling: A Comparative Guide for Kinase Inhibitor Development

As a Senior Application Scientist in kinase drug discovery, I frequently encounter a critical bottleneck: achieving true target selectivity. The human kinome consists of over 500 kinases that share highly conserved ATP-binding pockets. Consequently, small-molecule ATP-competitive inhibitors often exhibit broad cross-reactivity, leading to off-target clinical toxicities.

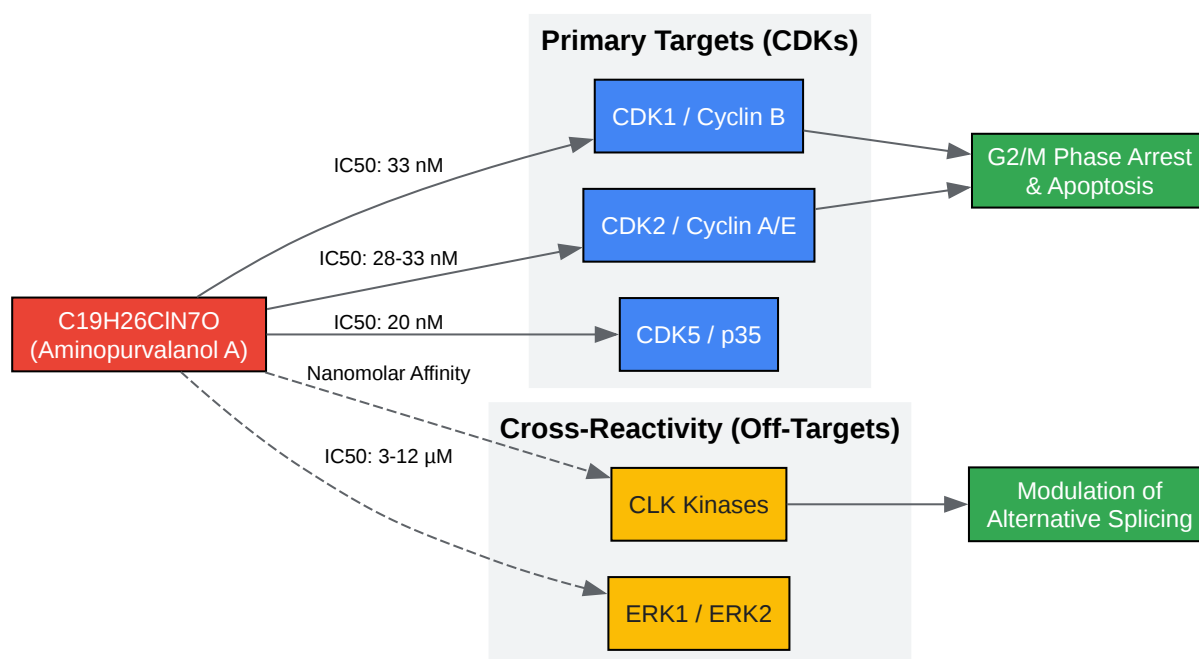
This guide provides an objective, data-driven comparison of **C19H26CIN7O** (Aminopurvalanol A) against alternative Cyclin-Dependent Kinase (CDK) inhibitors. By examining its selectivity profile, cross-reactivity liabilities, and the underlying causality of its binding kinetics, researchers can better position this compound in preclinical workflows.

Mechanistic Overview & Target Profile

Aminopurvalanol A (**C19H26CIN7O**) is a potent, cell-permeable, 2,6,9-trisubstituted purine derivative[1]. Because its core structure mimics the adenine ring of ATP, it acts as a competitive inhibitor at the kinase hinge region[2].

Primary Targets: Aminopurvalanol A exhibits high affinity for cell-cycle regulating CDKs, specifically CDK1/cyclin B, CDK2/cyclin A, CDK2/cyclin E, and the neuro-active CDK5/p35[2]. By inhibiting these complexes, it arrests cells at the G2/M boundary and induces apoptosis[3].

The Cross-Reactivity Insight: While Aminopurvalanol A is over 3,000-fold selective against a broad panel of standard kinases (and >90-fold selective over ERK1/2)[2], recent transcriptomic profiling has revealed significant cross-reactivity with CDC2-like kinases (CLKs)[4]. Causality: CLKs share profound structural homology with CDKs within the ATP-binding cleft. While CDK inhibition halts the cell cycle, CLK inhibition modulates the spliceosome, altering alternative splicing[5]. For drug developers, this dual CDK/CLK activity is a double-edged sword: it represents a potential liability for standard cell-cycle therapies, but a highly desirable polypharmacology for treating spliceosome-mutated malignancies.



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Fig 1. Target landscape of Aminopurvalanol A, highlighting primary CDK inhibition and CLK cross-reactivity.

Comparative Selectivity Analysis

To benchmark Aminopurvalanol A, we must compare it against other prominent CDK inhibitors utilized in preclinical and clinical settings: Roscovitine (a first-generation purine analog), Dinaciclib (a highly potent pan-CDK inhibitor), and Flavopiridol (a broad-spectrum flavonoid).

Quantitative Performance Comparison

Inhibitor	Chemical Class	CDK1 IC ₅₀	CDK2 IC ₅₀	CDK5 IC ₅₀	CDK9 IC ₅₀	Key Off-Target Liabilities
Aminopurvalanol A	Purine analog	33 nM	33 nM	20 nM	N/A	CLKs (nanomolar), ERK1/2 (3-12 µM) [4]
Roscovitine	Purine analog	650 nM	700 nM	160 nM	~500 nM	ERK1/2, DYRK1A, CK1 [6]
Dinaciclib	Pyrazolo-pyrimidine	3 nM	1 nM	1 nM	4 nM	Bromodomains (acetyl-lysine binding)
Flavopiridol	Flavonoid	30 nM	170 nM	<850 nM	8 nM	Broad kinase cross-reactivity, EGFR [7]

Application Insights:

- **Potency vs. Selectivity:** Dinaciclib is vastly more potent than Aminopurvalanol A, making it ideal for aggressive pan-CDK knockdown. However, Aminopurvalanol A offers a more

restricted target space, avoiding the CDK9-mediated global transcriptional suppression seen with Flavopiridol and Dinaciclib.

- Structural Evolution: Roscovitine and Aminopurvalanol A share a purine scaffold, but the 2,6,9-trisubstitution on Aminopurvalanol A drastically improves its potency (from the high nanomolar to the low nanomolar range) by optimizing hydrophobic contacts deep within the ATP pocket[2][8].

Experimental Protocol: Self-Validating Selectivity Workflow

Relying solely on enzymatic IC₅₀ assays can yield false positives due to compound aggregation or ATP-competition artifacts. A robust, self-validating system requires orthogonal biophysical validation. Below is a step-by-step methodology for profiling **C19H26CIN7O**.

Step 1: Primary Enzymatic Screening (TR-FRET)

- Preparation: Incubate recombinant His-tagged CDK2/Cyclin A (1 nM) with a fluorescently labeled tracer and a Europium-labeled anti-His antibody in assay buffer (HEPES pH 7.5, 10 mM MgCl₂, 0.01% Brij-35).
- Compound Titration: Add Aminopurvalanol A in a 10-point dose-response curve (0.1 nM to 10 μM).
- Readout: Measure Time-Resolved Fluorescence Resonance Energy Transfer (TR-FRET). The displacement of the tracer by Aminopurvalanol A reduces the FRET signal, allowing for accurate IC₅₀ calculation independent of ATP concentration.

Step 2: Orthogonal Biophysical Validation (SPR)

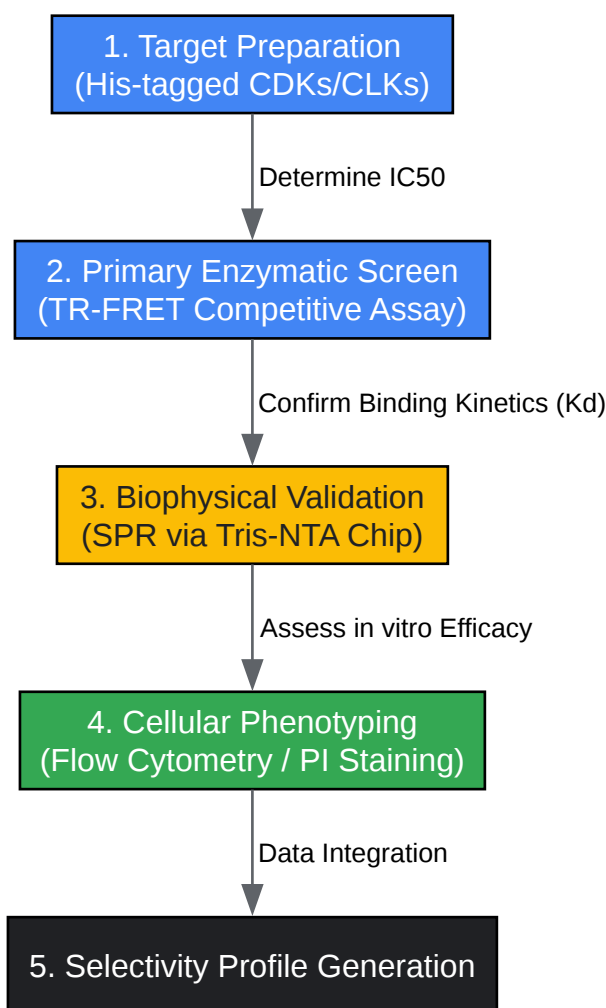
Causality Check: Why use Surface Plasmon Resonance (SPR) with a Tris-NTA chip instead of standard amine coupling? Standard amine cross-linking can chemically modify lysine residues near the kinase active site, destroying binding affinity. A Tris-NTA chip utilizes three NTA groups to capture the His-tag, providing a highly stable baseline without altering the protein's native conformation[9].

- Surface Activation: Inject NiCl₂ to activate the Tris-NTA sensor chip.

- Ligand Capture: Flow His-tagged CDK2 over the active channel to achieve a capture level of ~1000 Response Units (RU).
- Analyte Injection: Flow Aminopurvalanol A over the chip at varying concentrations (3.12 nM to 100 nM).
- Kinetic Analysis: Fit the resulting sensorgrams to a 1:1 Langmuir binding model to determine the association rate (), dissociation rate (), and true equilibrium dissociation constant ().

Step 3: Cellular Phenotyping (Flow Cytometry)

- Treatment: Treat target cancer cells (e.g., A2780) with 1.25 μ M Aminopurvalanol A for 24 hours.
- Fixation & Staining: Permeabilize cells with 70% ethanol and stain with Propidium Iodide (PI) and RNase A.
- Analysis: Analyze via flow cytometry. A successful on-target cellular effect will manifest as a distinct accumulation of cells with 4N DNA content, validating G2/M phase arrest[3].



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Fig 2. Self-validating orthogonal workflow for kinase inhibitor selectivity profiling.

Conclusion

For drug development professionals, **C19H26CIN7O** (Aminopurvalanol A) represents a highly optimized purine-scaffold inhibitor. While it lacks the extreme picomolar potency of next-generation drugs like Dinaciclib, its restricted selectivity profile—specifically its unique dual affinity for CDKs and CLKs—makes it an invaluable pharmacological tool. By employing orthogonal profiling workflows encompassing TR-FRET, SPR, and cellular phenotyping, researchers can confidently map both the on-target efficacy and off-target liabilities of such compounds.

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